

5-hydroxylysine ethyl ester CAS number search

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Compound of Interest

Compound Name:	<i>Ethyl 2,6-diamino-5-hydroxyhexanoate</i>
CAS No.:	1396964-62-7
Cat. No.:	B2922046

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An In-Depth Technical Guide to 5-Hydroxylysine Ethyl Ester: Synthesis, Characterization, and Applications

Authored by a Senior Application Scientist

Foreword: Navigating the Landscape of Modified Amino Acids

For researchers, scientists, and professionals in drug development, the precise modification of amino acids opens up new avenues for discovery. These modifications can range from simple esterifications to complex glycosylations, each imparting unique properties and functionalities. This guide focuses on a specific, yet significant, derivative: 5-hydroxylysine ethyl ester. While not a commonly cataloged compound, its parent molecule, 5-hydroxylysine, is a cornerstone of collagen biochemistry.^{[1][2][3]} This guide aims to provide a comprehensive technical overview, from the foundational properties of its precursors to a reasoned approach for its synthesis and potential applications. We will delve into the nuances of its chemical identity, the challenges inherent in its synthesis, and the exciting research possibilities it may unlock.

Part 1: Chemical Identity and Physicochemical Properties

A precise understanding of a molecule begins with its unequivocal identification. As of the writing of this guide, a specific CAS (Chemical Abstracts Service) number for 5-hydroxylysine ethyl ester has not been assigned in major chemical databases. This suggests that it is either a novel compound or one that is typically synthesized and used in situ without being isolated and registered as a commercial product. However, we can build a strong profile by examining its constituent parts and closely related, well-documented compounds.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Characteristics
(2S,5R)-5-Hydroxy-L-lysine	1190-94-9[1][4][5]	C6H14N2O3	162.19	The naturally occurring stereoisomer found in collagen.[1]
DL-5-Hydroxylysine	13204-98-3, 6000-08-4[6][7][8]	C6H14N2O3	162.19	A racemic mixture of 5-hydroxylysine.
L-Lysine ethyl ester dihydrochloride	3844-53-9[9]	C8H20Cl2N2O2	247.17	A commercially available ester of lysine, often used in peptide synthesis.[9][10]

Based on the structures of these related compounds, we can predict the properties of 5-hydroxylysine ethyl ester. The introduction of the ethyl ester group would increase its hydrophobicity compared to the parent amino acid, potentially improving its solubility in organic solvents and altering its bioavailability. The presence of the hydroxyl group and two amino groups would still allow for hydrogen bonding and maintain a degree of water solubility.

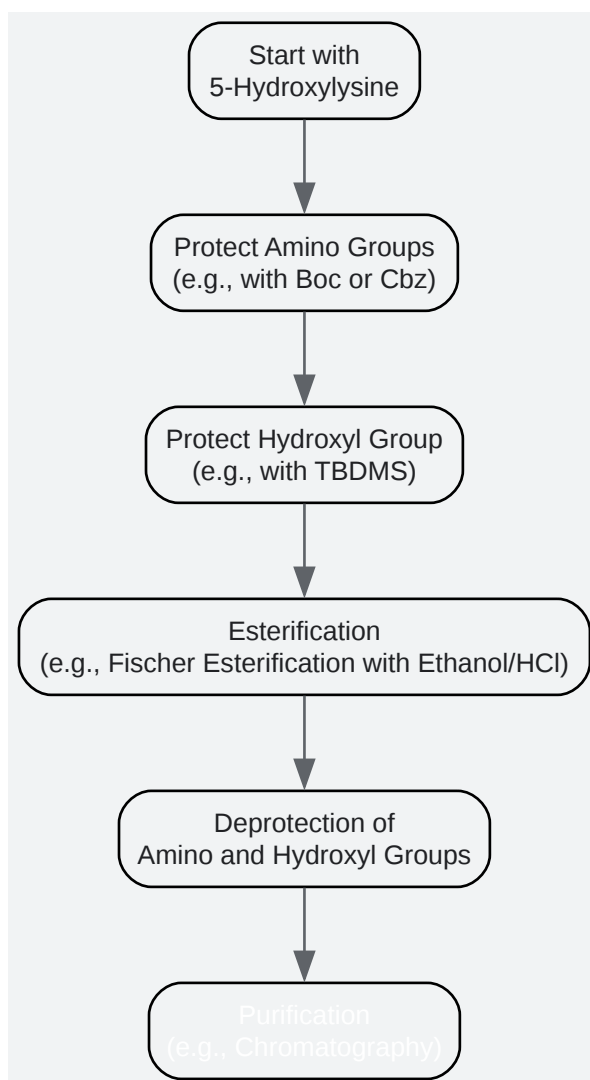
Caption: Relationship between 5-hydroxylysine, L-lysine ethyl ester, and the target molecule.

Part 2: Synthesis and Methodologies

The synthesis of 5-hydroxylysine derivatives is known to be challenging due to the propensity of the molecule to undergo intramolecular lactone formation.[11] Therefore, a carefully planned synthetic strategy involving protecting groups is essential.

Conceptual Synthetic Workflow

A logical approach to synthesizing 5-hydroxylysine ethyl ester would involve the esterification of 5-hydroxylysine. To prevent unwanted side reactions, the α -amino, ϵ -amino, and 5-hydroxyl groups should be protected prior to esterification.



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Caption: A conceptual workflow for the synthesis of 5-hydroxylysine ethyl ester.

Detailed Experimental Protocol: A Hypothetical Synthesis

This protocol is a proposed method based on standard procedures for amino acid chemistry. [12] Researchers should perform a thorough risk assessment before proceeding.

Step 1: Protection of Amino and Hydroxyl Groups of 5-Hydroxylysine

- **Amino Group Protection:** Dissolve 5-hydroxylysine in a suitable solvent (e.g., a mixture of dioxane and water). Adjust the pH to be basic with an appropriate base (e.g., sodium carbonate). Add a protecting group reagent such as Di-tert-butyl dicarbonate (Boc)₂O or Benzyl chloroformate (Cbz-Cl) and stir at room temperature until the reaction is complete (monitored by TLC).
- **Hydroxyl Group Protection:** The resulting N-protected 5-hydroxylysine is then subjected to hydroxyl group protection. A common method is the use of tert-butyldimethylsilyl (TBDMS) chloride in the presence of a base like imidazole in an aprotic solvent (e.g., DMF).[11]

Causality: Protecting the reactive functional groups is crucial to direct the esterification to the carboxylic acid and prevent side reactions such as the formation of amides or ethers. The choice of protecting groups should be orthogonal, meaning they can be removed under different conditions to allow for selective deprotection if needed.

Step 2: Fischer Esterification

- Suspend the fully protected 5-hydroxylysine in absolute ethanol.
- Cool the mixture in an ice bath and bubble dry hydrogen chloride gas through the suspension, or add a catalyst like thionyl chloride dropwise.
- Reflux the mixture for several hours until the starting material is consumed (monitored by TLC).[12]
- Remove the solvent under reduced pressure. The crude product will be the protected 5-hydroxylysine ethyl ester hydrochloride.

Causality: The acidic conditions of the Fischer esterification protonate the carboxylic acid, making it more susceptible to nucleophilic attack by ethanol. Using absolute ethanol and dry HCl is critical to avoid hydrolysis of the ester product.^[12]

Step 3: Deprotection and Purification

- **Deprotection:** The choice of deprotection method depends on the protecting groups used. For example, Boc groups are typically removed with a strong acid like trifluoroacetic acid (TFA), while Cbz groups are removed by hydrogenolysis. Silyl ethers like TBDMS are cleaved with a fluoride source such as tetrabutylammonium fluoride (TBAF).
- **Purification:** The final product, 5-hydroxylysine ethyl ester, can be purified using techniques such as ion-exchange chromatography or reversed-phase HPLC to yield a product of high purity.

Self-Validation: Each step of this protocol should be monitored by appropriate analytical techniques (TLC, LC-MS) to ensure the reaction has gone to completion and to characterize the intermediates. The final product's identity and purity must be confirmed by NMR spectroscopy and high-resolution mass spectrometry.

Part 3: Potential Applications and Research

Directions

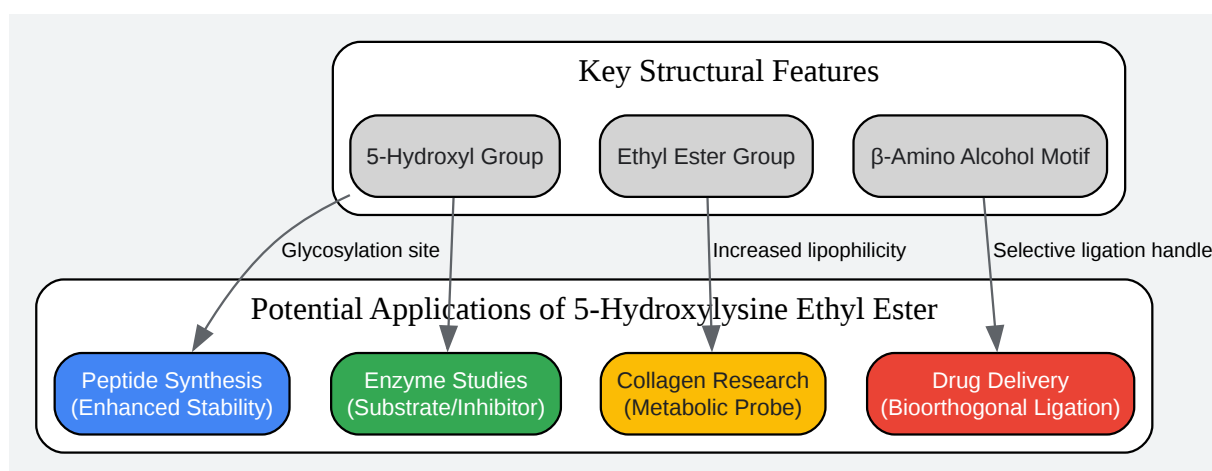
The unique structure of 5-hydroxylysine ethyl ester, featuring a β -amino alcohol motif, suggests several promising applications in research and development.^[13]

Drug Development and Peptide Synthesis

- **Peptidomimetics:** As a modified amino acid, it can be incorporated into peptides to enhance their stability against enzymatic degradation or to modulate their biological activity. The hydroxyl group can serve as a point for further modification or glycosylation.^{[2][11]}
- **Bioorthogonal Chemistry:** The adjacent hydroxyl and amino groups can act as a selective handle for specific chemical ligations, allowing for the attachment of payloads like drugs or imaging agents to peptides.^[13]

Biochemical Research

- Collagen Metabolism: 5-hydroxylysine is essential for the stability of collagen fibrils.[4] The ethyl ester derivative could be used as a tool in cell culture studies to investigate the transport and metabolism of 5-hydroxylysine without the charge of the carboxylic acid, potentially facilitating membrane transport.
- Enzyme Substrate: It could serve as a substrate or inhibitor for enzymes involved in lysine metabolism, such as lysyl hydroxylase.[14]



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Caption: Interplay between structural features and potential applications.

Conclusion

5-hydroxylysine ethyl ester represents a fascinating target molecule at the intersection of natural product chemistry and synthetic innovation. While it may not be a readily available reagent, this guide provides a scientifically grounded framework for its synthesis and exploration. By leveraging established principles of organic chemistry and drawing insights from the rich literature on 5-hydroxylysine and its derivatives, researchers are well-equipped to produce and characterize this compound. Its potential applications in drug discovery, peptide science, and biochemical research are significant, offering new tools to probe biological systems and design novel therapeutics. The journey from conceptualization to application is a testament to the power of synthetic chemistry in advancing modern science.

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